

An In-depth Technical Guide on the Toxicological Profile of Zinc Dibenzylidithiocarbamate

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Compound of Interest

Compound Name: Zinc dibenzylidithiocarbamate

Cat. No.: B077411

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This technical guide provides a comprehensive overview of the toxicological profile of **Zinc dibenzylidithiocarbamate** (ZBDC), a chemical compound primarily used as an accelerator in the vulcanization of rubber.[1][2] Due to the potential for human exposure, a thorough understanding of its toxicological properties is crucial for risk assessment and ensuring safe handling practices.[1] This document is intended for researchers, scientists, and professionals in the field of drug development and chemical safety.

It is important to note that publicly available toxicological data specifically for **Zinc dibenzylidithiocarbamate** is limited.[1] Consequently, this guide also incorporates data from structurally related dithiocarbamate compounds to provide a broader context for its potential toxicological effects.

Chemical and Physical Properties

Property	Value
Chemical Formula	C30H28N2S4Zn
Molecular Weight	610.21 g/mol [3]
Appearance	White to off-white powder[1]
CAS Number	14726-36-4[1]
Solubility	Insoluble in water; soluble in chloroform, benzene, and carbon disulfide.[1]

Toxicological Data

The toxicological assessment of a chemical substance involves a range of studies to determine its potential adverse effects on human health and the environment. The following sections summarize the available data for ZBDC and related dithiocarbamates.

Acute Toxicity

Acute toxicity studies are designed to evaluate the adverse effects that occur shortly after a single exposure to a substance.[4] The median lethal dose (LD50), the dose at which 50% of the test animals are expected to die, is a common measure of acute toxicity.

Table 1: Acute Toxicity Data for **Zinc Dibenzylidithiocarbamate**

Test Species	Route of Administration	LD50 Value
Rat	Oral	> 5000 mg/kg[1]
Rabbit	Dermal	> 2000 mg/kg[1]

Table 2: Acute Toxicity Data for Related Dithiocarbamate Compounds

Compound	Test Species	Route of Administration	LD50/LC50 Value
Zinc (II) N-Benzyl methyl Dithiocarbamate	Mouse (male)	Oral	954 mg/kg[1]
Zinc (II) N-Benzyl methyl Dithiocarbamate	Mouse (female)	Oral	794.3 mg/kg[1]
Zinc Diethyldithiocarbamate	Rat	Oral	3530 mg/kg[1]
Zinc Dimethyldithiocarbamate (Ziram)	Rat	Oral	267 mg/kg[5]
Zinc Diethyldithiocarbamate	Rat	Oral	700 mg/kg[6]

Sub-chronic and Chronic Toxicity

Data on the sub-chronic and chronic toxicity of ZBDC are not readily available in the public literature.[1] Studies on other dithiocarbamates suggest that long-term exposure may lead to effects on the thyroid gland.[7]

Genotoxicity

Specific genotoxicity data for **Zinc dibenzylthiocarbamate** are not available.[1] While some dithiocarbamates have shown evidence of genotoxicity in certain test systems, the overall data for the class of compounds indicate no significant mutagenic or genotoxic potential.[1][8]

Carcinogenicity

There are no specific long-term carcinogenicity bioassays available for **Zinc dibenzylthiocarbamate**. [1] Major regulatory agencies such as the International Agency for

Research on Cancer (IARC), the National Toxicology Program (NTP), the U.S. Environmental Protection Agency (EPA), and the Occupational Safety and Health Administration (OSHA) have not classified ZBDC as a carcinogen.[1][3] However, it is noted that some other dithiocarbamates, such as mancozeb, have been shown to be carcinogenic in animal studies.[1]

Reproductive and Developmental Toxicity

Specific reproductive and developmental toxicity studies on **Zinc dibenzylidithiocarbamate** are not available.[1] Studies on other zinc dithiocarbamates have indicated the potential for developmental effects.[1] For instance, studies on zinc diethyldithiocarbamate and zinc dibutyldithiocarbamate in chicken embryos showed lethal and malformative effects.[1]

Table 3: Embryotoxicity of Related Zinc Dithiocarbamates in Chicken Embryos

Compound	Effect	Dose
Zinc Diethyldithiocarbamate	Lethality and malformations	1 to 10 nmole per egg[1]
Zinc Dibutyldithiocarbamate	Lethality and malformations	1 to 10 nmole per egg[1]

Experimental Protocols

Detailed experimental protocols for toxicological studies are based on internationally recognized guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (based on OECD Guideline 401)

This study is designed to determine the median lethal dose (LD50) of a substance after a single oral administration.[1]

- Test Animals: Typically, young adult rats of a single sex are used.[1]
- Housing and Feeding: Animals are housed in standard conditions with access to laboratory diet and water, with a brief fasting period before dosing.[1]

- **Dose Administration:** The test substance is administered orally by gavage in a single dose at various dose levels.[\[1\]](#)
- **Observations:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[\[1\]](#)
- **Pathology:** A gross necropsy is performed on all animals at the end of the observation period.[\[1\]](#)

Mammalian Erythrocyte Micronucleus Test (based on OECD Guideline 474)

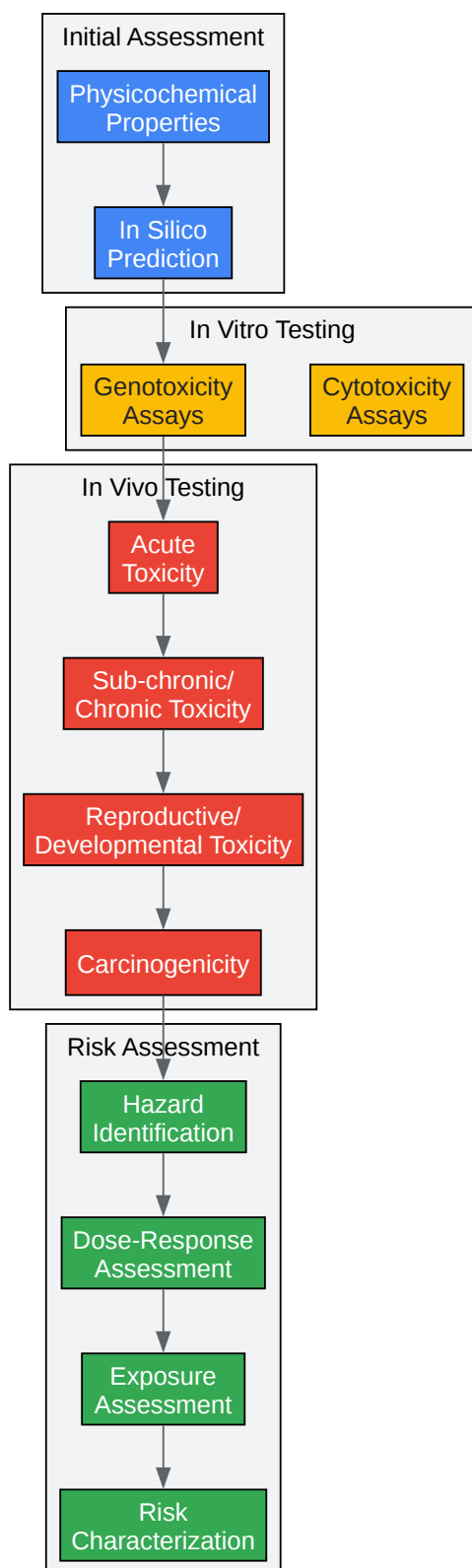
This test is used to detect damage to chromosomes or the mitotic apparatus in erythroblasts.[\[1\]](#)

- **Test Animals:** Typically, mice or rats are used.[\[1\]](#)
- **Dose Administration:** The test substance is administered, usually twice, 24 hours apart, via an appropriate route. At least three dose levels are tested alongside controls.[\[1\]](#)
- **Sample Collection:** Bone marrow or peripheral blood is collected after the last administration.[\[1\]](#)
- **Analysis:** Smears are prepared and stained, and at least 4000 immature erythrocytes per animal are scored for the presence of micronuclei.[\[1\]](#)
- **Data Evaluation:** The incidence of micronucleated cells is compared between treated and control groups to determine a positive result.[\[1\]](#)

Visualizations

Toxicological Assessment Workflow

The following diagram illustrates a generalized workflow for the toxicological assessment of a chemical substance.

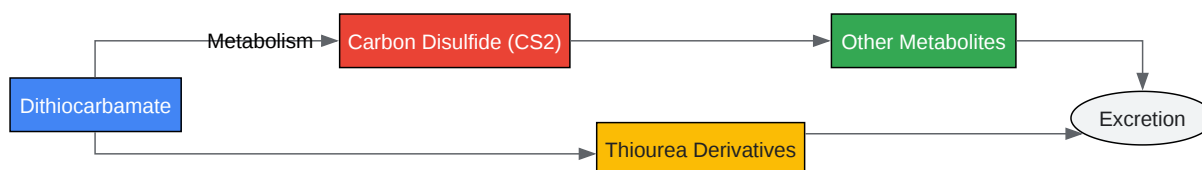


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Caption: A generalized workflow for toxicological assessment.

General Metabolism of Dithiocarbamates

The metabolism of dithiocarbamates is a key factor in their toxicological profile. A common metabolite of concern is carbon disulfide.[8]



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Caption: Simplified metabolic pathway of dithiocarbamates.

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